

FTIR Characterization of Butanoic Acid–Pyridine (1:1) Systems

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Compound of Interest

Compound Name: *Butanoic acid--pyridine (1/1)*

CAS No.: 63012-16-8

Cat. No.: B14507051

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Distinguishing Neutral Complexes from Ionic Salts Executive Summary: The "Continuum" Challenge

In pharmaceutical pre-formulation, the interaction between a carboxylic acid API (Active Pharmaceutical Ingredient) and a basic excipient (like pyridine derivatives) determines the physicochemical stability of the final product. The Butanoic Acid–Pyridine (1:1) system serves as a critical model for "Weak Acid–Weak Base" interactions.

With a

of approximately 0.4 (Pyridine

vs. Butanoic Acid

), this system sits on the borderline of the salt-cocrystal continuum. Unlike strong acid-base pairs that instantly form salts, this 1:1 mixture often exists as a Neutral Hydrogen-Bonded Complex in the neat state or non-polar solvents, only shifting to an ionic salt (

) under specific solvent conditions or extreme cooling.

This guide focuses on FTIR spectroscopy as the primary tool to differentiate these states, providing specific spectral markers to validate the extent of proton transfer.

Component Characterization (The Baselines)

To accurately interpret the complex, one must first map the "fingerprints" of the pure components.

A. Butanoic Acid (Pure Liquid)

Butanoic acid exists primarily as a cyclic dimer in the neat liquid phase due to strong intermolecular hydrogen bonding.

- Carbonyl Stretch: $1710\text{--}1715\text{ cm}^{-1}$. (Intense, broad due to dimerization).
- Hydroxyl Stretch: $3300\text{--}2500\text{ cm}^{-1}$. (Very broad, "hump" shape overlapping C-H stretches).
- /
: 1285 cm^{-1} and 1410 cm^{-1} . (Coupled modes characteristic of the dimer).

B. Pyridine (Pure Liquid)

Pyridine is a heteroaromatic ring with distinct "breathing" and stretching modes that are highly sensitive to nitrogen coordination.

- Ring Breathing ():
: $990\text{--}992\text{ cm}^{-1}$. (The most sensitive marker for interaction).
- Ring Stretching ():
: 1583 cm^{-1} and 1439 cm^{-1} .
- C-H Aromatic Stretch: $3030\text{--}3080\text{ cm}^{-1}$.

The 1:1 Complex: Spectral Analysis

When mixed in a 1:1 molar ratio, the spectrum changes reflect the competition between the acid-acid dimer and the acid-pyridine interaction.

Scenario A: The Neutral Co-Crystal / Complex (Most Likely in Neat/Non-Polar)

In this state, the proton remains covalently bound to the acid (

), but the hydrogen bond is short and strong.

Functional Group	Wavenumber Shift	Mechanistic Insight
Carbonyl ()	1710 1700–1705 cm ⁻¹	The band remains. It typically shifts slightly to lower frequency or sharpens as the cyclic acid dimer breaks to form a linear Acid-Base chain. Crucially, it does not disappear.
Hydroxyl ()	Broadens / Shifts	The O-H band remains broad but may shift into the 1900–2500 cm ⁻¹ region (Hadzi bands) due to the strong interaction.
Pyridine Ring ()	991 1000–1005 cm ⁻¹	The ring breathing mode shifts upward by ~10 cm ⁻¹ . This indicates coordination via the nitrogen lone pair but not full protonation.
Carboxylate ()	Absent	No strong bands at 1550 cm ⁻¹ or 1400 cm ⁻¹ , confirming the absence of a full salt.

Scenario B: The Ionic Salt (Solvent-Assisted / Low Temp)

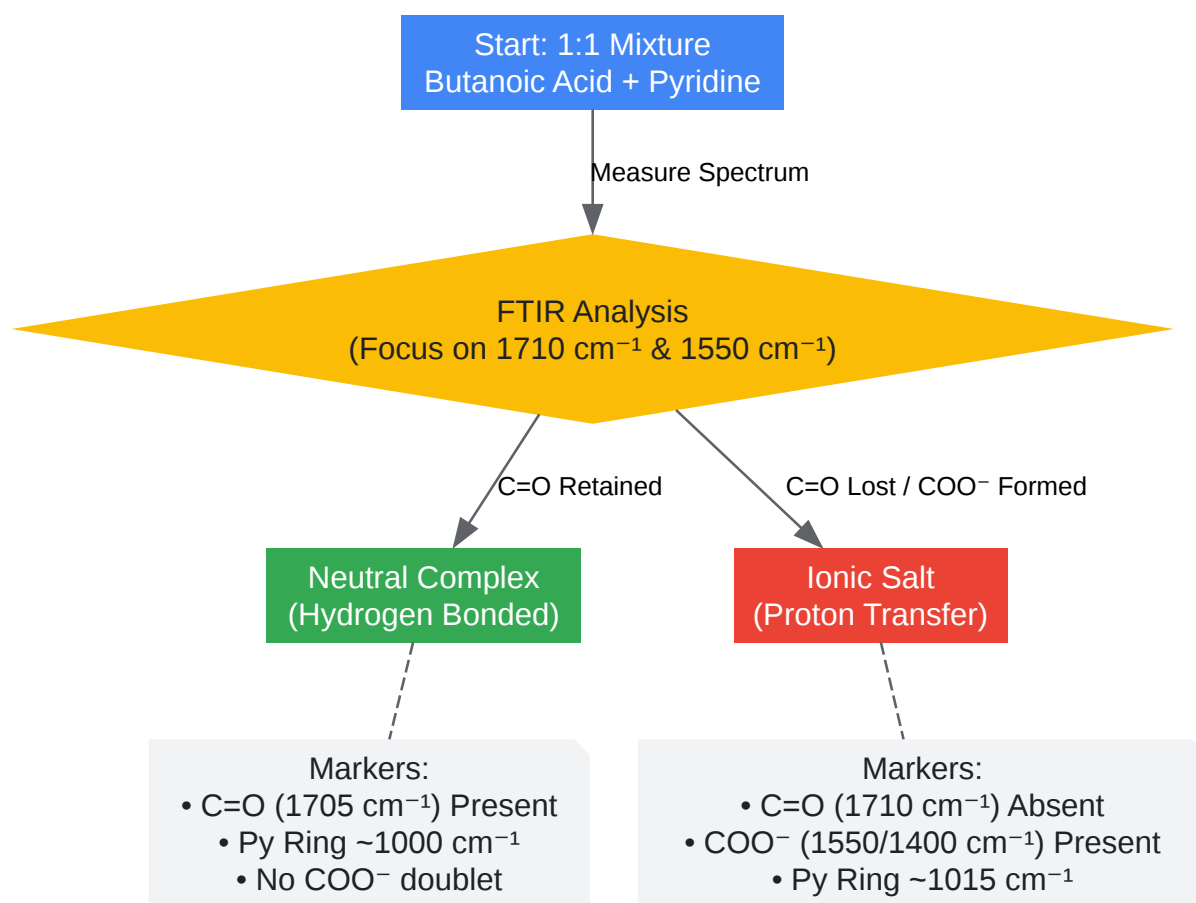
If the dielectric constant of the medium is high (e.g., water/methanol presence), proton transfer occurs (

).

Functional Group	Wavenumber Shift	Mechanistic Insight
Carbonyl ()	Disappears	The distinct carbonyl band at 1710 cm^{-1} vanishes.
Carboxylate ()	Appears $\sim 1550\text{--}1580\text{ cm}^{-1}$	Intense, broad band characteristic of the resonance-stabilized anion.
Carboxylate ()	Appears $\sim 1400\text{ cm}^{-1}$	Symmetric stretch, often coupled with C-H deformations.
Pyridinium ()	Appears $\sim 2000\text{--}2500\text{ cm}^{-1}$	Broad "continuum" absorption indicating the N-H bond.
Pyridine Ring ()	991 $1010\text{--}1020\text{ cm}^{-1}$	A larger shift ($>20\text{ cm}^{-1}$) in the breathing mode is diagnostic of full protonation (Pyridinium ion).

Interaction Pathway Diagram

The following diagram illustrates the equilibrium and the spectral decision tree.



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Caption: Decision tree for classifying the Butanoic Acid–Pyridine interaction state based on FTIR spectral markers.

Experimental Protocol: Liquid Film / ATR

Since both components are liquids (or low-melting solids) and the complex is hygroscopic, Attenuated Total Reflectance (ATR) is the preferred method to prevent moisture interference which can artificially induce salt formation.

Protocol Steps

- Preparation (Inert Atmosphere):
 - In a glovebox or desiccator, mix equimolar amounts of Butanoic Acid (anhydrous) and Pyridine (dried over KOH or molecular sieves).

- Note: The reaction is exothermic. Allow the mixture to equilibrate to room temperature.
- Instrument Setup:
 - Use an FTIR spectrometer with a Diamond or ZnSe ATR crystal.
 - Resolution: 2 cm^{-1} or 4 cm^{-1} .
 - Scans: 32–64 scans to resolve weak ring modes.
- Background Collection:
 - Clean the crystal with isopropanol. Collect an air background.[\[4\]](#)
- Sample Measurement:
 - Deposit 10–20 μL of the 1:1 mixture onto the crystal.
 - Critical: Cap the ATR press immediately to prevent evaporation of pyridine or absorption of atmospheric water.
- Data Processing:
 - Apply ATR correction (if comparing to transmission libraries).
 - Normalize the spectrum to the C-H stretch region (2800–3000 cm^{-1}) which is relatively invariant.

Comparative Data Summary

Mode	Pure Butanoic Acid (cm ⁻¹)	Pure Pyridine (cm ⁻¹)	1:1 Neutral Complex (cm ⁻¹)	1:1 Ionic Salt (cm ⁻¹)
	3300–2500 (dimer)	—	2500–1900 (broad)	—
	—	—	—	2000–2500 (broad)
arom	—	3030–3080	3030–3080	3000–3100
	1710–1715	—	1700–1705	Absent
	—	—	—	1550–1600
	—	1583	1590–1600	1600–1630
	—	—	—	1400
Ring Breathing	—	991	1000–1005	1010–1020

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